

A Technical Guide to the IUPAC Nomenclature of C10H22 Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,4,4-Trimethylheptane*

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The molecular formula C10H22 represents the alkane known as decane. Beyond the straight-chain structure of n-decane, this formula encompasses a total of 75 structural isomers, the vast majority of which are branched.^{[1][2][3]} Each unique branched structure is assigned a systematic and unambiguous name according to the rules established by the International Union of Pure and Applied Chemistry (IUPAC). This guide provides an overview of these rules and presents a selection of branched isomers of C10H22 as examples.

Data Presentation: IUPAC Names of Representative C10H22 Branched Isomers

The systematic naming of branched alkanes involves identifying the longest continuous carbon chain (the parent chain), naming the substituent groups attached to it, and indicating their positions with numerical locants.^{[4][5][6]} The following table summarizes the IUPAC names for a variety of branched isomers of C10H22, categorized by the length of their parent chain.

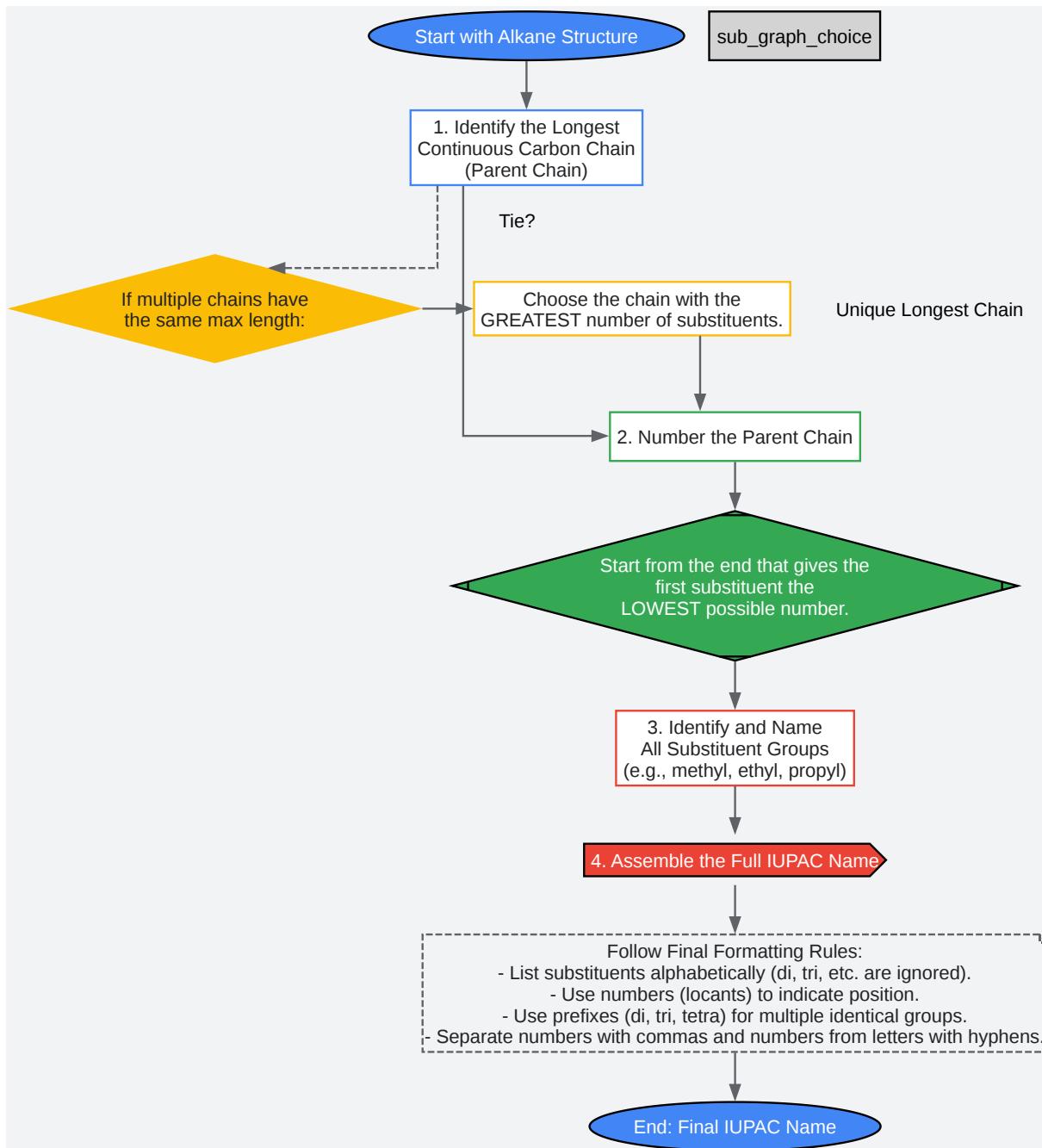
Parent Chain	IUPAC Name
Nonane (9 carbons)	2-Methylnonane
3-Methylnonane	
4-Methylnonane	
5-Methylnonane	
Octane (8 carbons)	2,2-Dimethyloctane[2][7]
3,3-Dimethyloctane[1][2][7]	
4,4-Dimethyloctane[1][7]	
3-Ethyoctane[2][7]	
4-Ethyoctane[7]	
Heptane (7 carbons)	2,2,3-Trimethylheptane[7]
2,2,4-Trimethylheptane[7]	
3,3,5-Trimethylheptane[1]	
3,4,5-Trimethylheptane[1]	
4-Propylheptane[7]	
3-Ethyl-2-methylheptane[7]	
4-Ethyl-4-methylheptane[7]	
Hexane (6 carbons)	3-Ethyl-2,2-dimethylhexane
3,3-Diethylhexane[1]	
2,2,3,3-Tetramethylhexane	
Pentane (5 carbons)	2,2,3,4-Tetramethylpentane
2,2,4,4-Tetramethylpentane	
3,3-Diethyl-2-methylpentane	

Experimental Protocols

The determination of IUPAC names is a process of applying a standardized set of logical rules. As this is a theoretical framework for nomenclature, experimental protocols are not applicable to the process of naming the chemical structures themselves.

Workflow for IUPAC Nomenclature of Branched Alkanes

The following diagram illustrates the logical workflow for determining the correct IUPAC name for any branched-chain alkane, such as the isomers of C₁₀H₂₂. The process follows a hierarchical set of rules to ensure a single, unambiguous name is derived for any given structure.

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Caption: Logical workflow for IUPAC naming of branched alkanes.

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- To cite this document: BenchChem. [A Technical Guide to the IUPAC Nomenclature of C10H22 Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14162806#iupac-name-for-c10h22-branched-isomer>]

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